

An In-depth Technical Guide to Fmoc-Protected Amino Acid Derivatives

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Compound of Interest

Compound Name: Fmoc-D-TYR(ME)-OH

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of 9-fluorenylmethyloxycarbonyl (Fmoc)-protected amino acid derivatives, essential building blocks in modern solid-phase peptide synthesis (SPPS). A thorough understanding of their properties, synthesis, and application is critical for the successful generation of high-purity peptides for research, diagnostics, and therapeutic development.

Core Principles of Fmoc Solid-Phase Peptide Synthesis (SPPS)

Fmoc SPPS is the most widely used method for synthesizing peptides due to its mild reaction conditions and versatility. The process involves the stepwise addition of amino acids to a growing peptide chain that is anchored to an insoluble solid support (resin). The fundamental principles of this methodology are:

- **N α -Fmoc Protection:** The α -amino group of each amino acid is protected by the base-labile Fmoc group. This prevents unwanted reactions during the coupling step, ensuring the sequential addition of amino acids in the desired order.
- **Side-Chain Protection:** Reactive side chains of certain amino acids are protected by acid-labile groups to prevent their interference during peptide synthesis. These protecting groups are designed to be stable under the basic conditions used for Fmoc group removal.

- **Solid Support (Resin):** The synthesis starts with an inert solid support, typically polystyrene beads functionalized with a linker. The choice of resin dictates the C-terminal functionality of the final peptide, such as a carboxylic acid or an amide.
- **Orthogonality:** The Fmoc strategy employs an orthogonal protection scheme. The temporary N α -Fmoc group is removed by a mild base (e.g., piperidine), while the permanent side-chain protecting groups are cleaved at the end of the synthesis using a strong acid (e.g., trifluoroacetic acid - TFA).

Physicochemical Properties of Fmoc-Amino Acids

The physical and chemical properties of Fmoc-protected amino acids are crucial for their handling, storage, and reactivity during peptide synthesis.

Fmoc-Amino Acid	Molecular Weight (g/mol)	Melting Point (°C)
Fmoc-Ala-OH	311.34	143-146
Fmoc-Arg(Pbf)-OH	648.78	130-135
Fmoc-Asn(Trt)-OH	596.68	175-180
Fmoc-Asp(OtBu)-OH	411.46	148-152
Fmoc-Cys(Trt)-OH	585.72	170-175
Fmoc-Gln(Trt)-OH	610.71	185-190
Fmoc-Glu(OtBu)-OH	425.49	145-149
Fmoc-Gly-OH	297.31	172-176
Fmoc-His(Trt)-OH	619.71	155-160
Fmoc-Ile-OH	353.42	143-147
Fmoc-Leu-OH	353.42	133-137
Fmoc-Lys(Boc)-OH	468.55	120-125
Fmoc-Met-OH	371.45	128-132
Fmoc-Phe-OH	387.44	182-186
Fmoc-Pro-OH	337.38	112-

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